

Technical Characterization Guide: 1-(4-Propoxyphenyl)pentan-1-one

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Compound of Interest

Compound Name: 1-(4-Propoxyphenyl)pentan-1-one

CAS No.: 524732-39-6

Cat. No.: B1308691

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Executive Summary

This technical guide provides a comprehensive characterization of **1-(4-Propoxyphenyl)pentan-1-one** (also known as 4'-Propoxyvalerophenone). As a para-substituted aromatic ketone, this molecule serves as a critical mesogenic core in the synthesis of liquid crystals and a structural scaffold in pharmaceutical chemistry.

This document moves beyond basic definitions to address the molecular weight (MW) as a pivotal variable in stoichiometric precision, high-resolution mass spectrometry (HRMS), and yield calculation.

Physicochemical Core Data

For researchers conducting quantitative analysis or synthesis, the distinction between Average Molecular Weight (for bulk stoichiometry) and Monoisotopic Mass (for mass spectrometry) is critical.

Molecular Weight & Isotopic Distribution

Parameter	Value	Technical Context
Molecular Formula		Aromatic Ketone / Ether
Average Molecular Weight	220.31 g/mol	Used for molarity calculations and reagent weighing.
Monoisotopic Mass	220.14633 Da	Used for HRMS/LC-MS identification ().
Exact Mass	220.1463	Theoretical mass based on .
Element Composition	C (76.33%), H (9.15%), O (14.52%)	Elemental Analysis (CHN) target values.

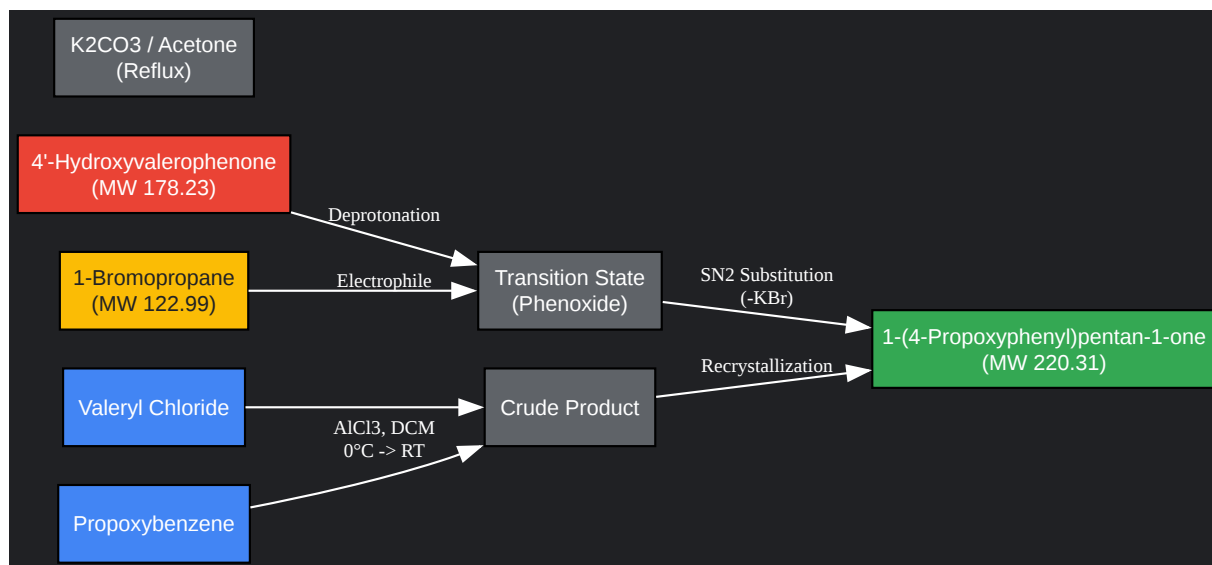
Structural Identity

- IUPAC Name: **1-(4-Propoxyphenyl)pentan-1-one**
- Common Synonyms: 4'-Propoxyvalerophenone; p-Propoxyvalerophenone.
- CAS Registry Number: While the specific CAS 2996-29-4 is often associated with the general class or isomers, the precursor 4'-Hydroxyvalerophenone (CAS 2589-71-1) is the primary reference point for synthesis.

Synthetic Pathways & Stoichiometry

Two primary routes exist for synthesis: Friedel-Crafts Acylation (Route A) and Williamson Ether Synthesis (Route B). Route B is recommended for high-purity applications (e.g., liquid crystal doping) to avoid aluminum salt contamination.

Reaction Workflow (Graphviz)



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Figure 1: Comparative synthetic pathways. Route A (Red/Yellow) via Williamson Ether synthesis is preferred for laboratory scale due to cleaner workup.

Protocol: Williamson Ether Synthesis (Recommended)

Objective: Synthesis of 10g of **1-(4-Propoxyphenyl)pentan-1-one**.

- Stoichiometry Setup:
 - Limiting Reagent: 4'-Hydroxyvalerophenone (MW 178.23).^[1]
 - Target Mass: ~10g theoretical yield requires ~8.1g of starting phenol.
 - Reagents:
 - 4'-Hydroxyvalerophenone: 45.0 mmol (8.02 g).
 - 1-Bromopropane: 54.0 mmol (6.64 g, 4.9 mL) [1.2 equiv].
 - (Anhydrous): 90.0 mmol (12.4 g) [2.0 equiv].

- Solvent: Acetone (100 mL, anhydrous).
- Procedure:
 - Dissolve phenol in acetone; add
 - . Stir at RT for 30 min (Deprotonation).
 - Add 1-Bromopropane dropwise.
 - Reflux at 60°C for 12-18 hours. Monitor by TLC (Hexane:EtOAc 8:2).
 - Workup: Filter off inorganic salts. Concentrate filtrate. Redissolve in DCM, wash with 1M NaOH (removes unreacted phenol) and Brine.
 - Purification: Recrystallize from Ethanol or Hexane if solid; vacuum distillation if liquid.

Analytical Validation (Self-Validating Systems)

To ensure the identity of the molecule (MW 220.31), use the following spectroscopic checkpoints.

Mass Spectrometry Fragmentation (EI-MS)

In Electron Impact (EI) MS, the molecular ion (

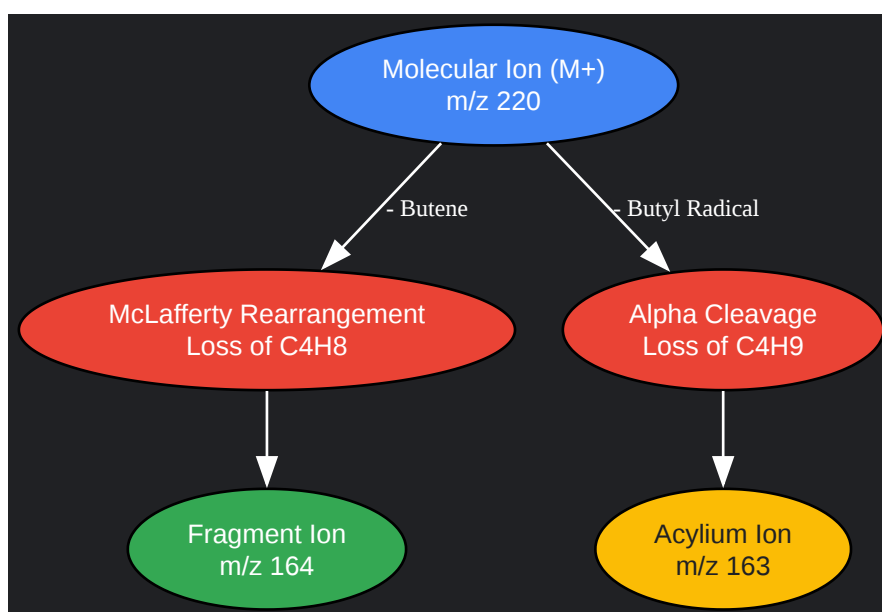
) at m/z 220 is usually distinct. The fragmentation follows specific mechanistic rules useful for structural confirmation.

Key Diagnostic Fragments:

- m/z 220: Molecular Ion (
-).
- m/z 178: Loss of Propyl group (
-) via ether cleavage.
- m/z 163: McLafferty Rearrangement. The pentanoyl chain (

-) undergoes rearrangement, losing butene (, Mass 56).
- Calculation:
 . (Note: If the charge remains on the phenol ring, this is a major peak).
 - m/z 121: The 4-hydroxybenzoyl cation (characteristic of p-substituted aromatics).

Fragmentation Logic (Graphviz)



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Figure 2: Primary fragmentation pathways in EI-MS analysis.

NMR Validation (NMR, 400 MHz,)

- Aromatic Region: Two doublets (AA'BB' system) at
7.9 (2H, ortho to carbonyl) and
6.9 (2H, ortho to ether).
- Alkoxy Chain:

- 4.0 (t, 2H,).
- 1.8 (m, 2H,).
- 1.0 (t, 3H,).
- Acyl Chain:
 - 2.9 (t, 2H,).
 - 1.7 (m, 2H,).
 - 1.4 (m, 2H,).
 - 0.9 (t, 3H, terminal).

Applications & Utility

Liquid Crystal Engineering

1-(4-Propoxyphenyl)pentan-1-one is a "rod-like" (calamitic) molecule. The combination of the rigid phenyl core, the polarizable ketone, and the flexible alkyl tails makes it an ideal mesogen.

- Nematic Phase: The propoxy and pentyl tails provide sufficient flexibility to lower the melting point while maintaining orientational order.
- Dielectric Anisotropy: The ketone group introduces a dipole moment perpendicular to the long axis, influencing the switching voltage in LCD applications.

Pharmaceutical Intermediates

This molecule serves as a lipophilic scaffold. The 4-propoxy group increases blood-brain barrier (BBB) permeability compared to the hydroxy analog, making it a useful intermediate for designing neuroactive valerophenone derivatives.

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 260132, 1-(4-Propoxyphenyl)ethan-1-one (Analogous Structure Data). Retrieved from [\[Link\]](#)
- NIST Mass Spectrometry Data Center. 1-Pentanone, 1-(4-hydroxyphenyl)- (Precursor IR/MS Data). Retrieved from [\[Link\]](#)

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Sources

- 1. 4'-Hydroxyvalerophenone | 2589-71-1 [\[chemicalbook.com\]](https://chemicalbook.com)
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